

# An In-depth Technical Guide to 4,6-Dimethylpyrimidine

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## Compound of Interest

Compound Name: 4,6-Dimethylpyrimidine

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## Abstract

This technical guide provides a comprehensive overview of **4,6-dimethylpyrimidine**, a heterocyclic organic compound of significant interest in medicinal chemistry and materials science. This document details its fundamental molecular and physical properties, outlines established synthesis protocols, and explores its applications as a versatile building block in the development of novel therapeutic agents and functional materials. The information is presented to support advanced research and development activities.

## Core Molecular and Physical Properties

**4,6-Dimethylpyrimidine** is a substituted pyrimidine with the chemical formula C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Its structure consists of a pyrimidine ring with methyl groups attached at the 4 and 6 positions. This substitution pattern influences its chemical reactivity and physical characteristics.

## Molecular Data

A summary of the key molecular identifiers and properties for **4,6-dimethylpyrimidine** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	108.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	4,6-dimethylpyrimidine	<a href="#">[1]</a>
CAS Number	1558-17-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
SMILES	CC1=CC(=NC=N1)C	<a href="#">[1]</a>
InChI Key	LSBIUXKNVUBKRI-UHFFFAOYSA-N	<a href="#">[1]</a>

## Physicochemical Properties

The physical and chemical properties of **4,6-dimethylpyrimidine** determine its handling, storage, and application. It is a liquid at room temperature with a characteristic pyrimidine-like odor.[\[4\]](#)

Property	Value	Source
Physical State	Liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	154 °C (lit.)	<a href="#">[3]</a>
Density	0.98 g/mL at 25 °C (lit.)	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.490 (lit.)	<a href="#">[3]</a>
Flash Point	46 °C (114.8 °F) - closed cup	<a href="#">[3]</a>
Solubility	Soluble in ethanol and methanol; moderately soluble in water.	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

The synthesis of **4,6-dimethylpyrimidine** and its derivatives is a critical aspect of its utility. Several methods have been reported, with the condensation of a  $\beta$ -dicarbonyl compound with

a guanidine salt being a common approach for related structures.

## Synthesis of 2-Amino-4,6-dimethylpyrimidine

A prevalent method for synthesizing a closely related and important derivative, 2-amino-4,6-dimethylpyrimidine, involves the reaction of a guanidine salt with acetylacetone in an aqueous alkaline medium.<sup>[5]</sup>

### Experimental Protocol:

- Reaction Setup: To 250 parts of water, add 135.5 parts of guanidine nitrate, 83.5 parts of sodium carbonate, and 100 parts of acetylacetone.
- Heating: Heat the resulting slurry to 50-55 °C for 6 hours.
- Cooling and Dilution: Cool the reaction mixture to room temperature and dilute it to 488 parts with water.
- Crystallization: Further cool the solution to 10 °C and hold for 1 hour to allow for crystallization.
- Filtration and Washing: Filter the precipitate and wash the filter cake with 75 parts of a 25% brine solution at 5-10 °C.
- Recrystallization: Add the wet cake to 330 parts of water and heat to 85-90 °C.
- Decolorization: Add 4.4 parts of activated carbon and clarify the solution after 15 minutes.
- Salting Out and Final Crystallization: To the hot filtrate, add 95 parts of salt and stir for 10 minutes. Cool the slurry to 15 °C, stir for an additional 15 minutes, and then filter.
- Final Washing and Drying: Wash the cake with 30 parts of water at 5-10 °C, suck dry, and then dry at 50 °C.

## Applications in Research and Drug Development

Pyrimidine derivatives are fundamental components in a vast array of biologically active molecules, including nucleic acids and numerous pharmaceuticals.<sup>[6]</sup> 4,6-Dimethylpyrimidine

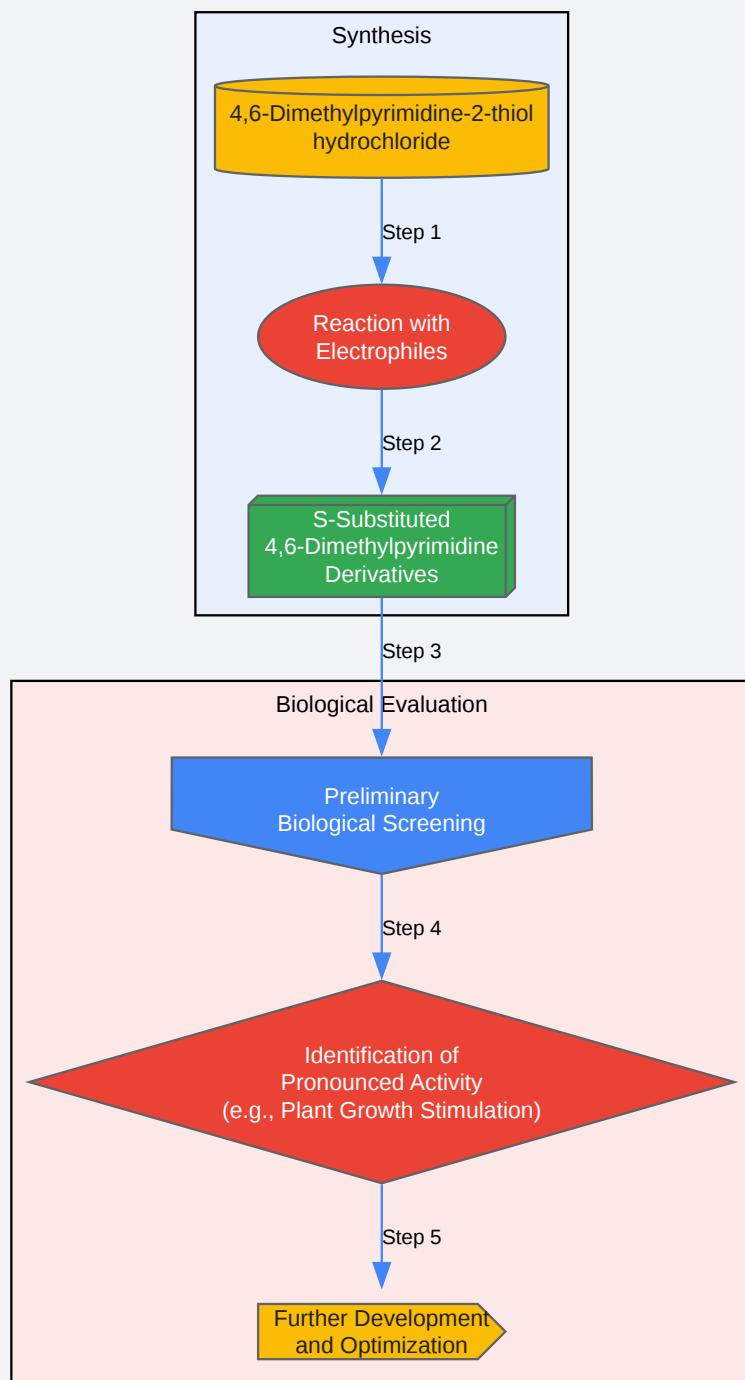
and its derivatives serve as crucial intermediates in the synthesis of more complex heterocyclic systems. These systems are foundational to many active pharmaceutical ingredients (APIs) with potential anticancer, antiviral, and anti-inflammatory activities.<sup>[7]</sup>

Derivatives of **4,6-dimethylpyrimidine** have been investigated for a range of biological activities. For instance, 2-thiosubstituted derivatives have shown promising plant growth-stimulating activity.<sup>[8][9]</sup> This highlights the versatility of the **4,6-dimethylpyrimidine** scaffold in generating novel bioactive compounds.

## Logical Workflow for Derivative Synthesis and Screening

The following diagram illustrates a typical workflow for the synthesis of **4,6-dimethylpyrimidine** derivatives and their subsequent biological evaluation, a common practice in drug discovery and agrochemical research.

## Workflow for Synthesis and Screening of 4,6-Dimethylpyrimidine Derivatives

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Caption: A logical workflow for the synthesis and biological evaluation of **4,6-dimethylpyrimidine** derivatives.

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